

Technical Data for 4-[Bis(4-methoxyphenyl)amino]benzaldehyde

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Compound of Interest

Compound Name: 4-[Bis(4-methoxyphenyl)amino]benzaldehyde

Cat. No.: B1279523

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This document provides a concise technical overview of the key physicochemical properties of **4-[Bis(4-methoxyphenyl)amino]benzaldehyde**, a compound relevant to researchers and professionals in materials science and chemical synthesis.

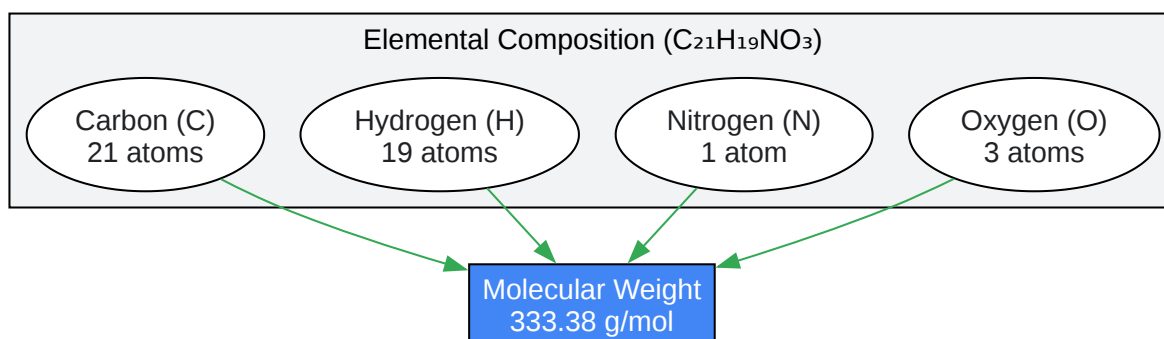
Physicochemical Properties

The fundamental molecular properties of **4-[Bis(4-methoxyphenyl)amino]benzaldehyde** have been determined and are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Source
Molecular Weight	333.38 g/mol	[1][2]
Molecular Formula	C ₂₁ H ₁₉ NO ₃	[1][2][3]
CAS Number	89115-20-8	[1][2][3]
Synonym	4-Formyl-4',4''-dimethoxytriphenylamine	

Compound Composition and Molecular Weight

The molecular weight of a compound is derived from the sum of the atomic weights of its constituent atoms. The diagram below illustrates the relationship between the elemental composition of **4-[Bis(4-methoxyphenyl)amino]benzaldehyde** and its final calculated molecular weight.



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Elemental contribution to the final molecular weight.

Experimental Protocols & Signaling Pathways

Detailed experimental protocols for synthesis or specific applications, as well as biological signaling pathway information, are beyond the scope of a query focused on the compound's intrinsic molecular weight. Such information would be pertinent to studies involving the use or synthesis of **4-[Bis(4-methoxyphenyl)amino]benzaldehyde**, which is noted as a material building block, particularly for small molecule semiconductors.

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References

- 1. 89115-20-8|4-(Bis(4-methoxyphenyl)amino)benzaldehyde|BLD Pharm [bldpharm.com]

- 2. 4-[Bis(4-methoxyphenyl)amino]benzaldehyde | 89115-20-8 [chemicalbook.com]
- 3. 4-(Bis(4-methoxyphenyl)amino)benzaldehyde | 89115-20-8 [sigmaaldrich.com]
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